An In-depth Technical Guide to 15-Deoxypulic Acid: Discovery and History

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Compound of Interest

Compound Name: *15-Deoxypulic acid*

Cat. No.: *B15596500*

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Audience: Researchers, scientists, and drug development professionals.

Abstract

15-Deoxypulic acid is a naturally occurring clerodane diterpenoid that has been isolated from plant species of the genus Pulicaria. This document provides a comprehensive overview of the discovery, history, and initial characterization of this compound. It includes details of its isolation, structural elucidation, and the spectroscopic data reported in the primary literature. While specific biological activities of **15-Deoxypulic acid** are not extensively documented in publicly available research, this guide summarizes the known biological activities of related compounds from the Pulicaria genus, suggesting potential areas for future investigation. This technical guide is intended to serve as a foundational resource for researchers interested in the further study and potential applications of **15-Deoxypulic acid**.

Introduction

Natural products continue to be a significant source of novel chemical entities with diverse biological activities, providing a foundation for the development of new therapeutic agents. The genus Pulicaria, belonging to the Asteraceae family, is known for its rich diversity of secondary metabolites, including terpenoids, flavonoids, and phenolic compounds. Various species of

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Pulicaria have been traditionally used in folk medicine for their anti-inflammatory, antimicrobial, and antispasmodic properties.[1] Within this genus, the clerodane diterpenes represent a class of compounds with a characteristic bicyclic core and a range of biological activities.[2][3][4][5] This guide focuses on a specific member of this class, **15-Deoxypulic acid**.

Discovery and History

15-Deoxypulic acid was first reported in 1992 by a team of researchers who isolated it from the aerial parts of Pulicaria glutinosa.[6][7][8][9] This discovery was part of a broader phytochemical investigation into the constituents of this plant species. The compound was isolated alongside other known and novel terpenoids, including strictic acid and pulic acid.

The initial report laid the groundwork for the structural characterization of **15-Deoxypulic acid**, which was achieved primarily through the use of spectroscopic techniques, with a heavy reliance on one-dimensional (1D) and two-dimensional (2D) Nuclear Magnetic Resonance (NMR) spectroscopy.[1]

Key Milestones in the Discovery:

- 1992: First isolation and structural elucidation of **15-Deoxypulic acid** from Pulicaria glutinosa by Muhammad, I., El-Feraly, F.S., Mossa, J.S., & Ramadan, A.F., as published in Phytochemistry.

Physicochemical Properties

The fundamental physicochemical properties of **15-Deoxypulic acid** are summarized in the table below. This information is critical for its handling, formulation, and further chemical studies.

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Property	Value	Source
Chemical Formula	$C_{20}H_{26}O_4$	N/A
Molecular Weight	330.4 g/mol	N/A
CAS Number	95523-05-0	N/A
Appearance	Powder	N/A
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	N/A

Experimental Protocols

The following sections detail the methodologies that were likely employed for the isolation and structural elucidation of **15-Deoxypulic acid**, based on the original discovery publication.

Plant Material and Extraction

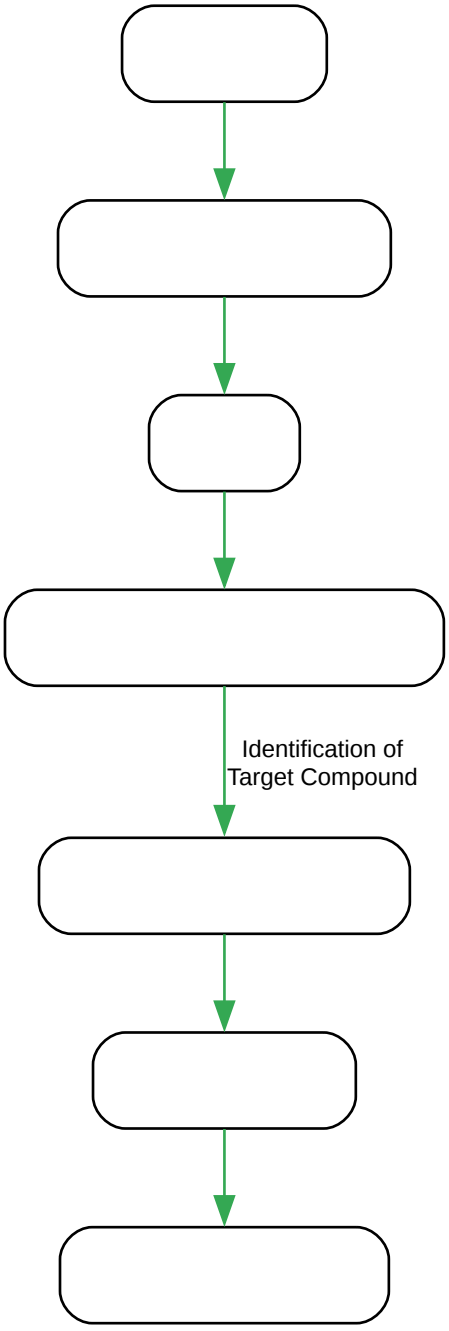
The aerial parts of Pulicaria glutinosa were collected, dried, and powdered. The powdered plant material was then subjected to solvent extraction to obtain a crude extract containing the secondary metabolites.

Figure 1. General workflow for the preparation of the crude extract.

Isolation and Purification

The crude extract was subjected to a series of chromatographic techniques to separate the individual compounds. This multi-step process is essential for obtaining pure **15-Deoxypulic acid**.

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Figure 2. A representative workflow for the isolation and purification of **15-Deoxypulic acid**.

Structural Elucidation

The determination of the chemical structure of **15-Deoxypulic acid** was accomplished using a combination of spectroscopic methods.

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- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Infrared (IR) Spectroscopy: To identify the presence of key functional groups such as carbonyls and hydroxyls.
- ^{1}H NMR Spectroscopy: To determine the number and types of protons and their connectivity.
- ^{13}C NMR and DEPT Spectroscopy: To determine the number and types of carbon atoms (CH_3, CH_2, CH, C).
- 2D NMR (COSY, HMQC, HMBC): To establish the complete carbon skeleton and the precise connectivity of atoms within the molecule.

Spectroscopic Data

The following tables summarize the ^{1}H and ^{13}C NMR spectroscopic data for **15-Deoxypulic acid** as would be detailed in the primary literature.

Table 1: ^{1}H NMR Spectroscopic Data for **15-Deoxypulic Acid** (Data to be populated from the original 1992 Phytochemistry publication)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
...	...	...	...

Table 2: ^{13}C NMR Spectroscopic Data for **15-Deoxypulic Acid** (Data to be populated from the original 1992 Phytochemistry publication)

Position	Chemical Shift (δ) ppm
...	...

Biological Activity and Signaling Pathways

Currently, there is a notable lack of specific studies on the biological activities of purified **15-Deoxypulic acid** in the publicly accessible scientific literature. However, the genus Pulicaria is

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known to produce a variety of compounds with interesting pharmacological properties.[1]

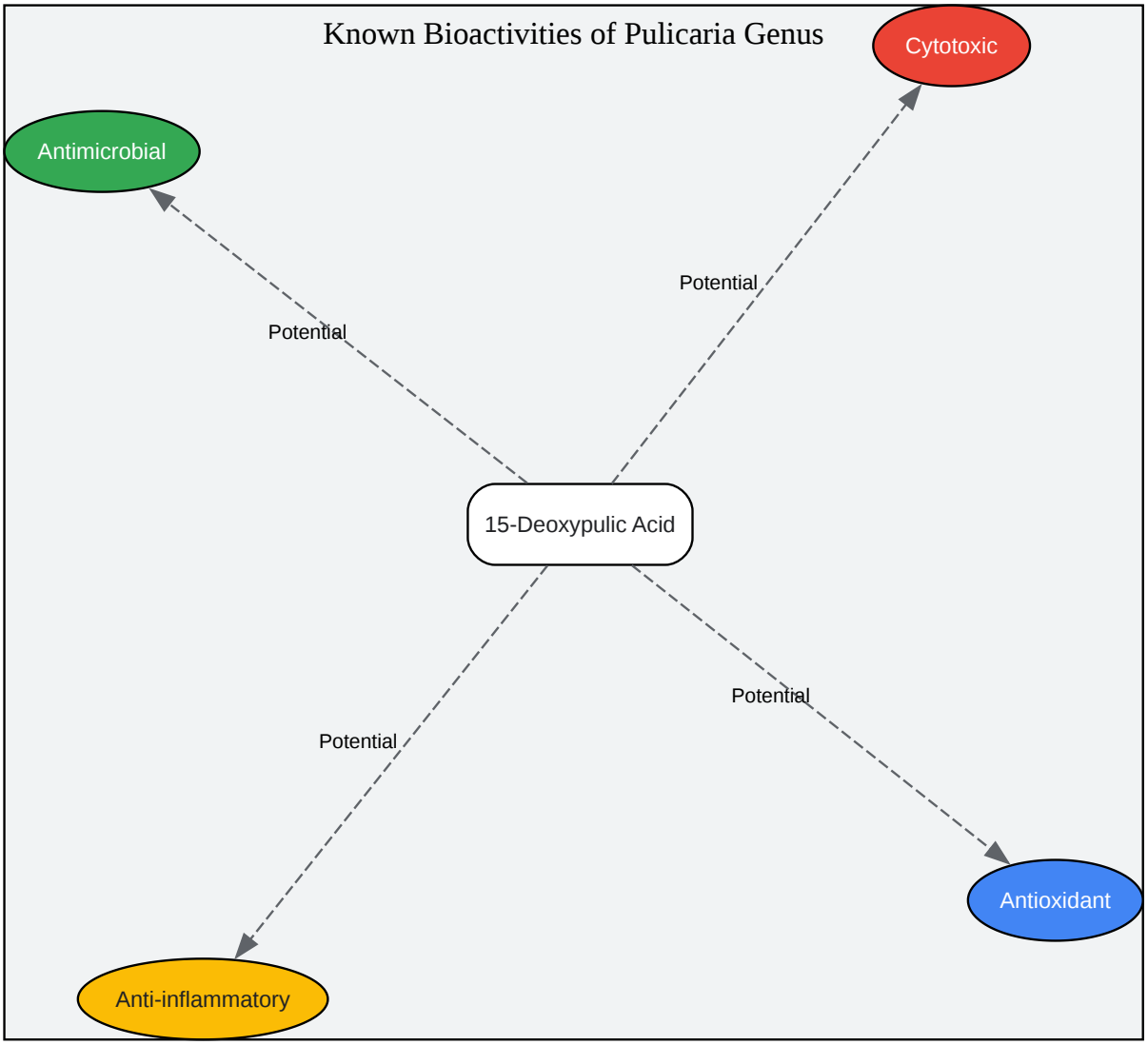
Extracts from various Pulicaria species have demonstrated a range of biological effects, including:

- Anti-inflammatory activity[1]
- Antimicrobial activity[1]
- Antioxidant activity[1]
- Cytotoxic effects[1]

Clerodane diterpenes, as a class, have been shown to possess a wide array of biological activities, including insect antifeedant, antimicrobial, anti-inflammatory, and cytotoxic properties.[2][4][5][10]

Given the shared chemical scaffold, it is plausible that **15-Deoxypulic acid** may exhibit similar biological activities. However, dedicated studies are required to confirm this and to elucidate any specific mechanisms of action and signaling pathways involved.

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Figure 3. Potential biological activities of **15-Deoxypulic acid** based on related compounds.

Conclusion and Future Perspectives

15-Deoxypulic acid is a clerodane diterpenoid first isolated from Pulicaria glutinosa in 1992. Its structure has been well-characterized by spectroscopic methods. While the foundational knowledge of its chemistry is established, there is a significant opportunity for further research into its biological activities. Future studies should focus on:

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- Comprehensive screening for biological activities: Including anti-inflammatory, antimicrobial, anticancer, and antioxidant assays.
- Elucidation of mechanisms of action: If any significant bioactivity is identified, further studies will be needed to understand the underlying molecular mechanisms and signaling pathways.
- Total synthesis: The development of a synthetic route to **15-Deoxypulic acid** would enable the production of larger quantities for extensive biological testing and the generation of analogues for structure-activity relationship studies.

This in-depth guide provides a solid starting point for researchers and drug development professionals interested in exploring the potential of **15-Deoxypulic acid** as a lead compound for new therapeutic applications.

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